

# N-Oleoyl Serinol in the Central Nervous System: A Technical Guide

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## Compound of Interest

Compound Name: *n*-Oleoyl serinol

Cat. No.: B1660185

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## Introduction

**N-Oleoyl serinol** is an endogenous N-acyl amide, a class of lipid signaling molecules structurally related to the endocannabinoids. While research on N-acyl amides has expanded, the specific roles of **N-Oleoyl serinol** within the central nervous system (CNS) are still emerging. This technical guide provides a comprehensive overview of the current understanding of **N-Oleoyl serinol** in the CNS, including its proposed biosynthesis and degradation, potential molecular targets and signaling pathways, and detailed experimental protocols for its study. Given the limited direct research on **N-Oleoyl serinol** in the CNS, this guide incorporates data from closely related N-acyl amino acids and the known pharmacology of its putative targets to provide a foundational resource for researchers.

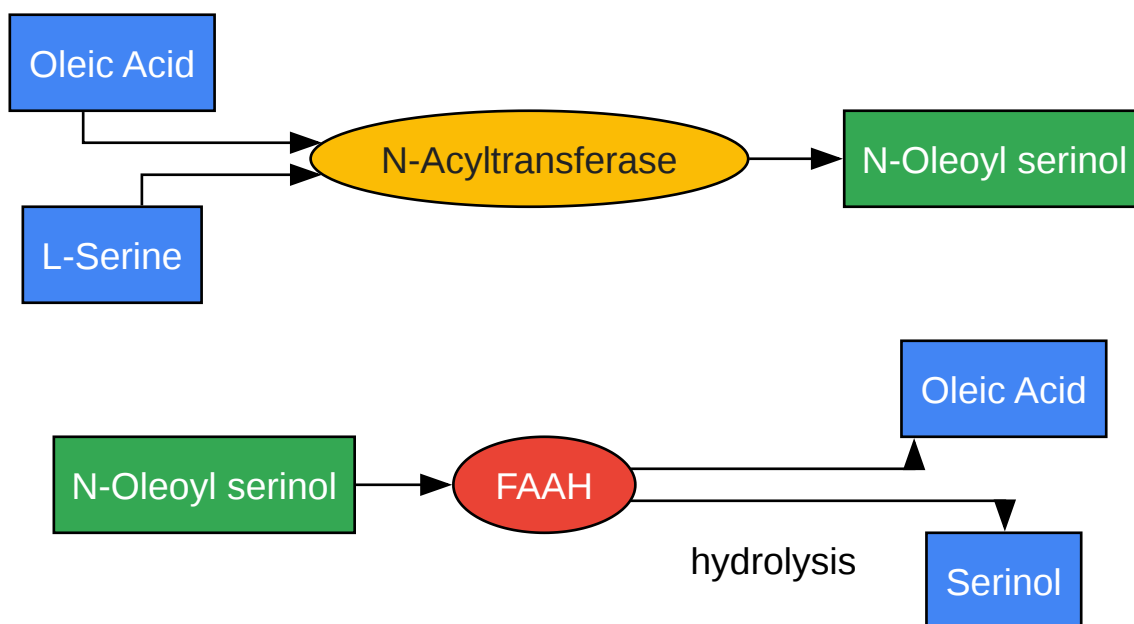
## Biosynthesis and Degradation

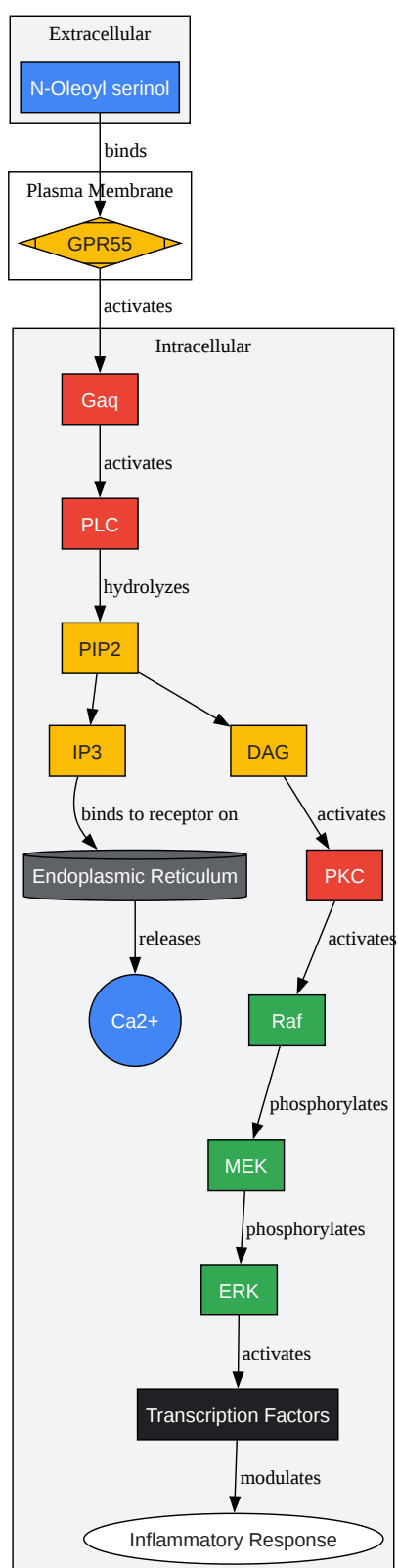
The precise enzymatic pathways for the synthesis and degradation of **N-Oleoyl serinol** in the CNS have not been fully elucidated. However, based on the known metabolism of other N-acyl amino acids, a putative pathway can be proposed.

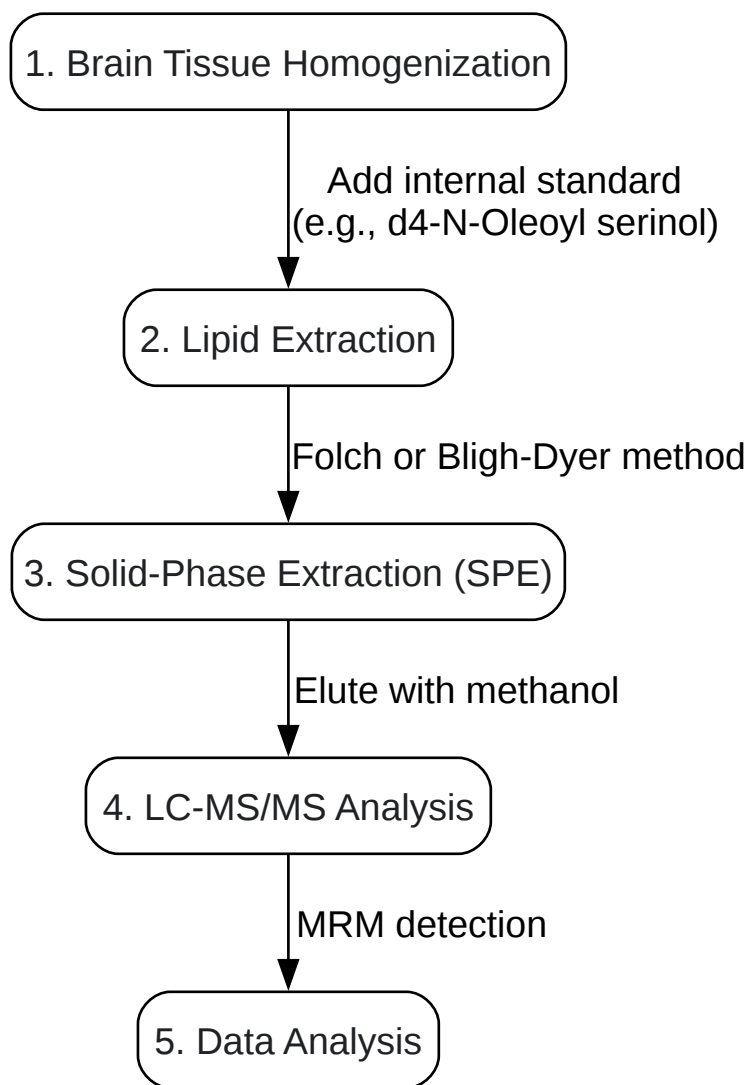
Proposed Biosynthesis:

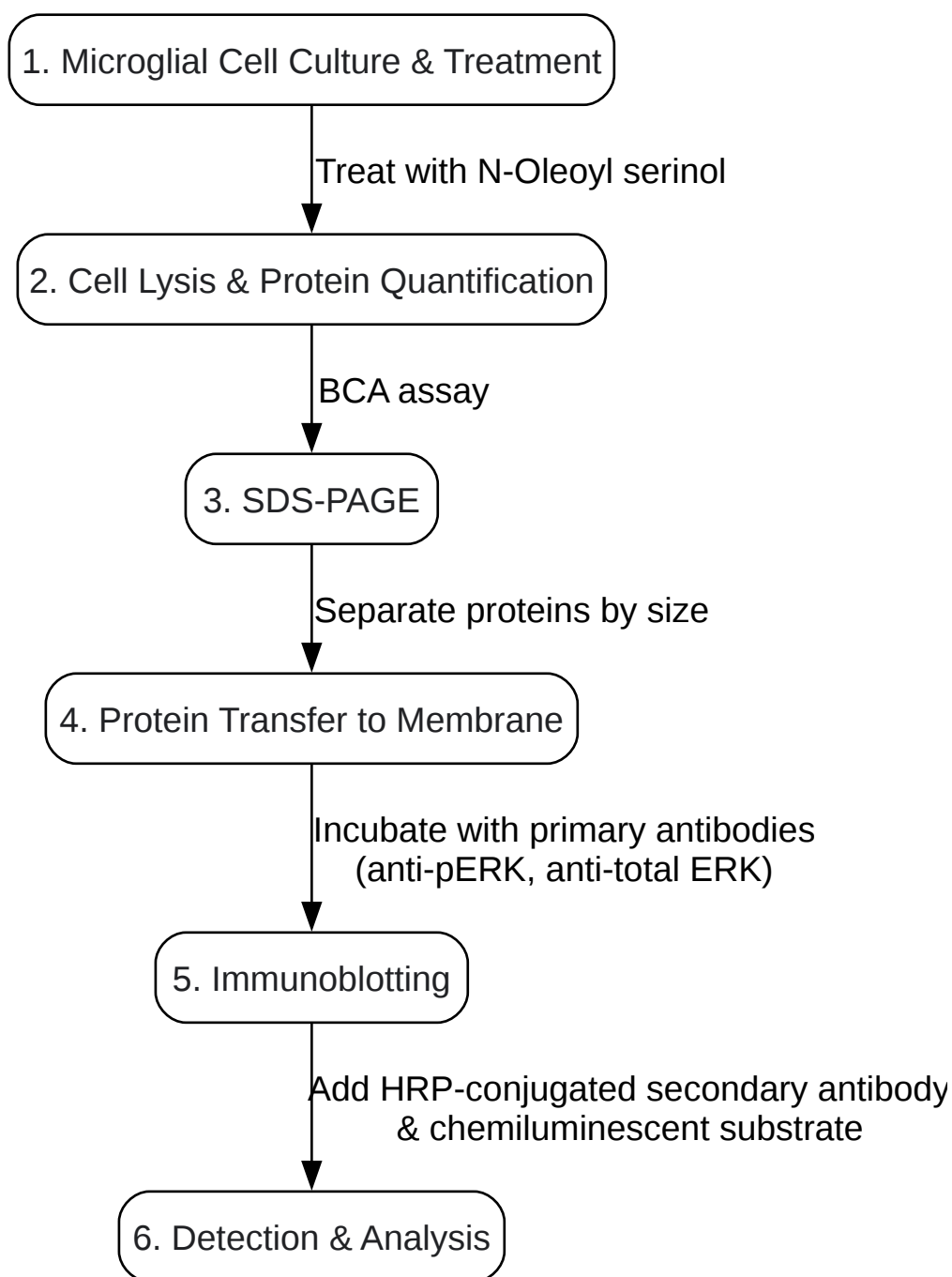
**N-Oleoyl serinol** is likely synthesized by the condensation of oleic acid (or its activated form, oleoyl-CoA) and L-serine. This reaction is expected to be catalyzed by an N-acyltransferase.

While the specific enzyme has not been identified, enzymes such as peptidase M20 domain containing 1 (PM20D1) have been shown to catalyze the formation of N-acyl amino acids[1]. The biosynthesis of L-serine itself within the CNS is primarily carried out by astrocytes from glucose.









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## References

- 1. Human Metabolome Database: Showing metabocard for N-Oleoyl Serine (HMDB0241966) [hmdb.ca]
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